

Application Notes and Protocols: Asymmetric Hydroxylation of Enolates Using Davis' Reagent

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Compound of Interest

Compound Name: 3-Phenyl-2-tosyl-1,2-oxaziridine

CAS No.: 63160-12-3

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Introduction

The enantioselective synthesis of α -hydroxy carbonyl compounds is a critical transformation in organic synthesis, as this structural motif is prevalent in a wide array of biologically active molecules, natural products, and pharmaceutical agents.^[1] The asymmetric hydroxylation of enolates using N-sulfonyloxaziridines, commonly known as Davis' reagents, has emerged as a powerful and reliable method for accessing these valuable chiral building blocks.^{[2][3]} This protocol offers high levels of stereocontrol, operational simplicity, and broad substrate applicability.^[4]

This document provides detailed application notes, experimental protocols, and a summary of the reaction's scope for the asymmetric hydroxylation of enolates with a particular focus on the use of enantiomerically pure (camphorylsulfonyl)oxaziridine derivatives.

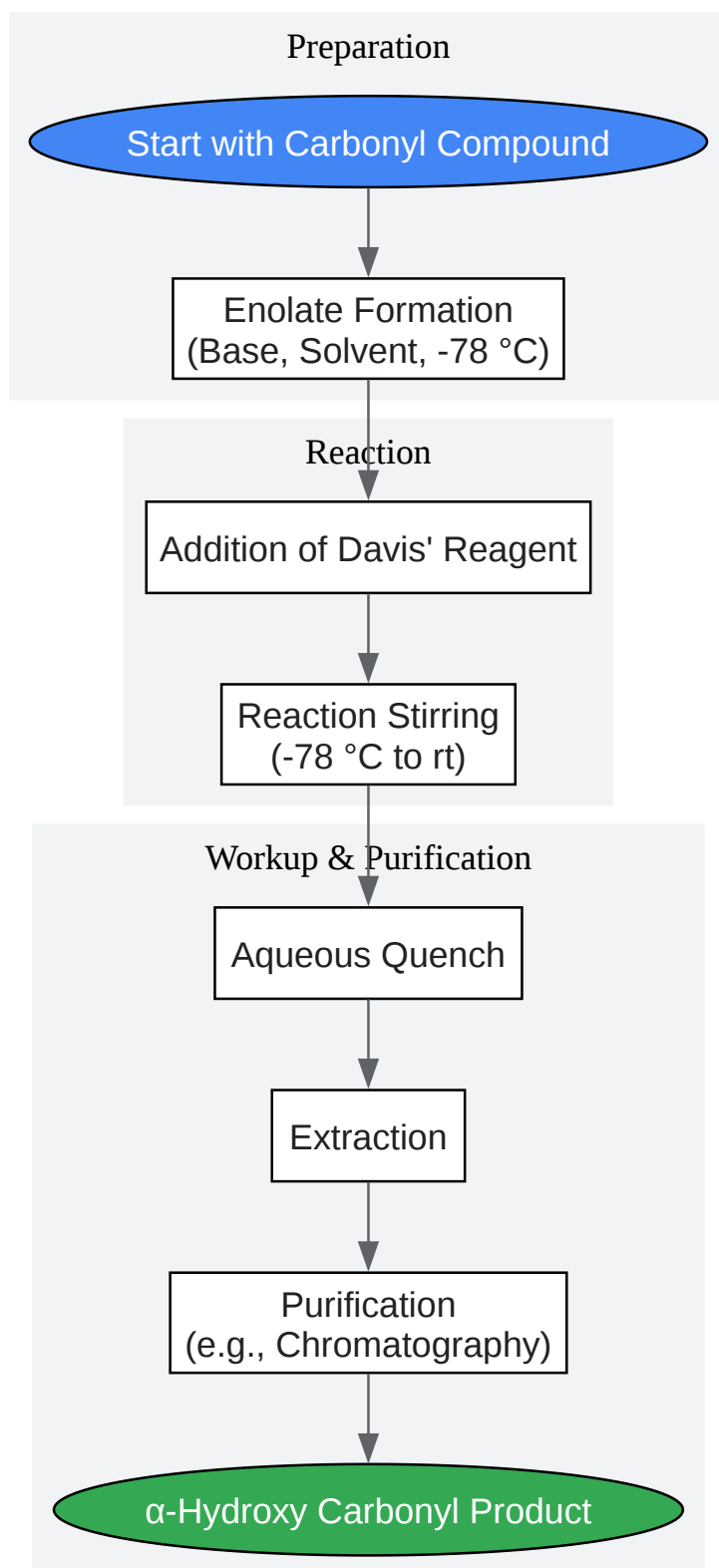
Reaction Principle and Mechanism

The Davis oxidation facilitates the hydroxylation of ketones, esters, and amides at the α -position.^{[2][5]} The reaction proceeds via the formation of an enolate in a basic medium, which then acts as a nucleophile.^[5] This enolate attacks the electrophilic oxygen atom of the Davis' reagent in an SN2-type mechanism.^{[5][6]} The resulting hemiaminal intermediate subsequently fragments to yield the desired α -hydroxy carbonyl compound and a sulfinimine byproduct.^{[5][6]}

The enantioselectivity of the reaction is controlled by the use of chiral, non-racemic N-sulfonyloxaziridines, most notably those derived from camphor.^[2] The steric environment of the chiral reagent dictates the facial selectivity of the oxygen atom transfer to the prochiral enolate.

Experimental Workflow

The general procedure for the asymmetric hydroxylation of an enolizable carbonyl compound using a Davis' reagent involves three key steps: enolate formation, oxidation with the chiral oxaziridine, and workup/purification.



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Figure 1: General experimental workflow for asymmetric enolate hydroxylation.

Detailed Experimental Protocols

Note: These protocols are general guidelines and may require optimization for specific substrates. All reactions should be carried out under an inert atmosphere (e.g., nitrogen or argon) with anhydrous solvents.

Protocol 1: Asymmetric Hydroxylation of a Ketone

This protocol is adapted from the work of Davis et al. for the hydroxylation of cyclic ketones.^[7]

Materials:

- Prochiral ketone (1.0 mmol)
- Anhydrous tetrahydrofuran (THF, 10 mL)
- Sodium bis(trimethylsilyl)amide (NaHMDS) (1.1 mmol, 1.0 M solution in THF)
- (+)-(Camphorylsulfonyl)oxaziridine (1.2 mmol)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- To a flame-dried round-bottom flask under an inert atmosphere, add the ketone (1.0 mmol) and anhydrous THF (5 mL).
- Cool the solution to -78 °C in a dry ice/acetone bath.
- Slowly add the NaHMDS solution (1.1 mL, 1.1 mmol) dropwise over 5 minutes.
- Stir the resulting enolate solution at -78 °C for 30 minutes.

- In a separate flask, dissolve (+)-(camphorylsulfonyl)oxaziridine (1.2 mmol) in anhydrous THF (5 mL).
- Add the solution of the Davis' reagent dropwise to the enolate solution at -78 °C over 10 minutes.
- Stir the reaction mixture at -78 °C for 3 hours.
- Quench the reaction at -78 °C by the addition of saturated aqueous NH₄Cl solution (10 mL).
- Allow the mixture to warm to room temperature.
- Extract the aqueous layer with ethyl acetate (3 x 15 mL).
- Combine the organic layers, wash with brine (20 mL), dry over anhydrous MgSO₄, and filter.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the α-hydroxy ketone.
- Determine the enantiomeric excess (ee%) by chiral HPLC or GC analysis.

Protocol 2: Asymmetric Hydroxylation of an Ester

This protocol is a general procedure based on reported methodologies for ester enolate hydroxylation.

Materials:

- Ester (1.0 mmol)
- Anhydrous tetrahydrofuran (THF, 10 mL)
- Lithium diisopropylamide (LDA) (1.1 mmol, freshly prepared or commercial solution)
- (-)-(Camphorylsulfonyl)oxaziridine (1.2 mmol)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution

- Diethyl ether
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere, prepare a solution of LDA (1.1 mmol) in anhydrous THF (5 mL) and cool to $-78\text{ }^\circ\text{C}$.
- In a separate flask, dissolve the ester (1.0 mmol) in anhydrous THF (5 mL) and cool to $-78\text{ }^\circ\text{C}$.
- Slowly add the ester solution to the LDA solution via cannula.
- Stir the mixture at $-78\text{ }^\circ\text{C}$ for 45 minutes to ensure complete enolate formation.
- Add a solution of (-)-(camphorylsulfonyl)oxaziridine (1.2 mmol) in anhydrous THF (5 mL) to the enolate solution at $-78\text{ }^\circ\text{C}$.
- Maintain the reaction at $-78\text{ }^\circ\text{C}$ and monitor by TLC until the starting material is consumed (typically 2-4 hours).
- Quench the reaction with saturated aqueous NaHCO_3 solution (10 mL).
- Warm the mixture to room temperature and extract with diethyl ether (3 x 20 mL).
- Combine the organic extracts, wash with brine (25 mL), dry over anhydrous Na_2SO_4 , and filter.
- Remove the solvent in vacuo.
- Purify the residue by silica gel chromatography to yield the α -hydroxy ester.
- Analyze the enantiomeric purity via chiral HPLC or by derivatization with a chiral auxiliary followed by NMR analysis.

Substrate Scope and Performance Data

The asymmetric hydroxylation using Davis' reagents is applicable to a wide range of carbonyl compounds. The enantioselectivity is highly dependent on the substrate structure, the specific chiral oxaziridine used, and the reaction conditions. Sodium enolates have been reported to often provide higher enantiomeric excess compared to their lithium counterparts.[8]

Table 1: Asymmetric Hydroxylation of Ketones

Entry	Ketone Substrate	Chiral Oxaziridine	Base	Yield (%)	ee (%)	Reference
1	2-Methyl-1-tetralone	(+)-(Camphorylsulfonyl)oxaziridine	NaHMDS	75	92	[8]
2	2-Propyl-1-indanone	(+)-(Camphorylsulfonyl)oxaziridine	KHMDS	81	95	[8]
3	Propiophenone	(+)-(Camphorylsulfonyl)oxaziridine	NaHMDS	68	88	[7]
4	2-Benzyl-1-tetralone	(-)-(Camphorylsulfonyl)oxaziridine	LDA	72	90	[7]
5	8-Methoxy-2-ethyl-1-tetralone	(+)-((8,8-Dimethoxycamphoryl)sulfonyl)oxaziridine	LDA	-	>95	[9]

Table 2: Asymmetric Hydroxylation of Esters and Amides

Entry	Substrate	Chiral Oxaziridine	Base	Yield (%)	ee (%)	Reference
1	Methyl 3-phenylpropionate	(+)-(Camphorylsulfonyl)oxaziridine	LDA	78	85.5	[10]
2	Ethyl 2-phenylacetate	(+)-(Camphorylsulfonyl)oxaziridine	KHMDS	65	75	[10]
3	N-Propionyl oxazolidinone	(+)-(Camphorylsulfonyl)oxaziridine	NaHMDS	85	>98 (de)	[10]
4	Methyl 2-methyl-3-phenylpropionate	(-)-(Camphorylsulfonyl)oxaziridine	LDA	70	62	[10]

Proposed Transition State Model

The stereochemical outcome of the reaction can be rationalized by considering a non-chelated, open transition state. The enolate approaches the oxaziridine oxygen from the sterically less hindered face, away from the bulky camphor backbone of the reagent.

Figure 2: Simplified representation of the proposed reaction mechanism.

Note: A detailed 3D representation of the transition state is necessary for accurate prediction and is beyond the scope of this simplified diagram.

Troubleshooting and Optimization

- **Low Yield:** Ensure all reagents and solvents are anhydrous. Check the quality and concentration of the base. Consider using a different base or solvent system.
- **Low Enantioselectivity:** The choice of counterion (Li^+ , Na^+ , K^+) can significantly impact the ee%.^[8] Sodium and potassium enolates sometimes give better results. Additives like HMPA have been shown to affect stereoselectivity, although not always positively.^[8] The structure of the chiral oxaziridine is also a critical factor.
- **Side Reactions:** The formation of imino-aldol addition products can occur, particularly with lithium enolates.^[10] Switching to sodium or potassium enolates can mitigate this issue.

Conclusion

The asymmetric hydroxylation of enolates using Davis' reagents is a robust and highly valuable transformation for the synthesis of enantiomerically enriched α -hydroxy carbonyl compounds. The reaction's high stereoselectivity, broad substrate scope, and predictable outcomes make it a cornerstone in modern asymmetric synthesis for academic research and industrial applications in drug development. Careful consideration of the substrate, chiral reagent, and reaction conditions is paramount to achieving optimal results.

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References

1. Synthesis of Alpha-Hydroxy Carbonyl Compounds - Franklin Davis [grantome.com]
2. Davis Oxidation | Chem-Station Int. Ed. [en.chem-station.com]
3. mdpi.com [mdpi.com]
4. researchgate.net [researchgate.net]
5. Davis oxidation - Wikipedia [en.wikipedia.org]
6. Davis Oxidation [organic-chemistry.org]
7. Research Portal [researchdiscovery.drexel.edu]

- 8. Chemistry of oxaziridines. 14. Asymmetric oxidation of ketone enolates using enantiomerically pure (camphorylsulfonyl)oxaziridine [organic-chemistry.org]
- 9. Organic Syntheses Procedure [orgsyn.org]
- 10. uwindsor.ca [uwindsor.ca]
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